

Assessing the Specificity of MEDICA16 for ACLY and ACC: A Comparative Guide

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Compound of Interest

Compound Name: MEDICA16

Cat. No.: B1663736

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **MEDICA16**'s specificity for ATP Citrate Lyase (ACLY) and Acetyl-CoA Carboxylase (ACC), benchmarked against other known inhibitors. The information is supported by available experimental data and detailed methodologies for key assays, aiming to facilitate informed decisions in research and drug development.

Executive Summary

MEDICA16 is a known inhibitor of ATP Citrate Lyase (ACLY), a key enzyme in the de novo lipogenesis pathway. However, evidence suggests that it also exerts an inhibitory effect on Acetyl-CoA Carboxylase (ACC), the rate-limiting enzyme in fatty acid synthesis. This dual activity profile necessitates a thorough assessment of its specificity. This guide reveals that while **MEDICA16** does inhibit ACLY, its potency appears to be significantly lower than next-generation inhibitors. Furthermore, its off-target inhibition of ACC, while present, lacks the high potency demonstrated by dedicated ACC inhibitors.

Comparative Inhibitory Activity

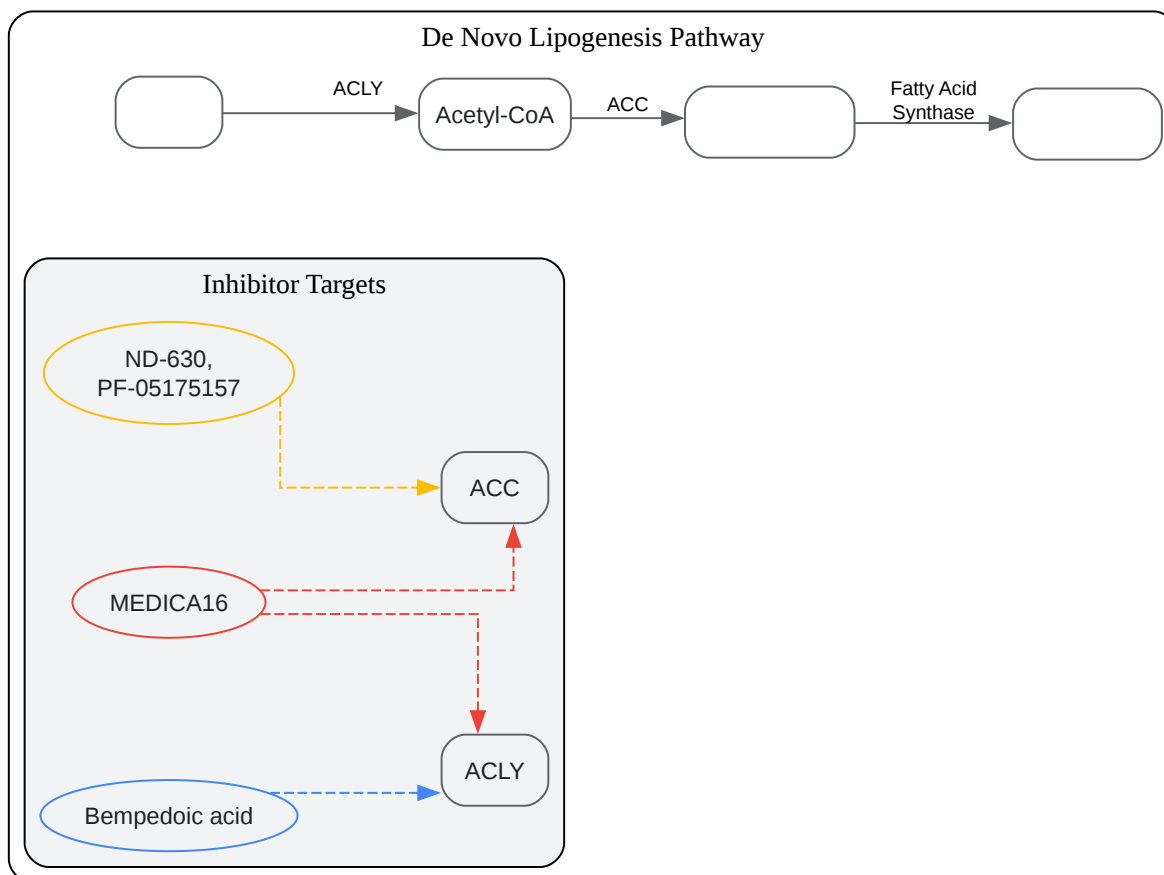
The following table summarizes the available quantitative data on the inhibitory potency of **MEDICA16** and other relevant compounds against ACLY and ACC.

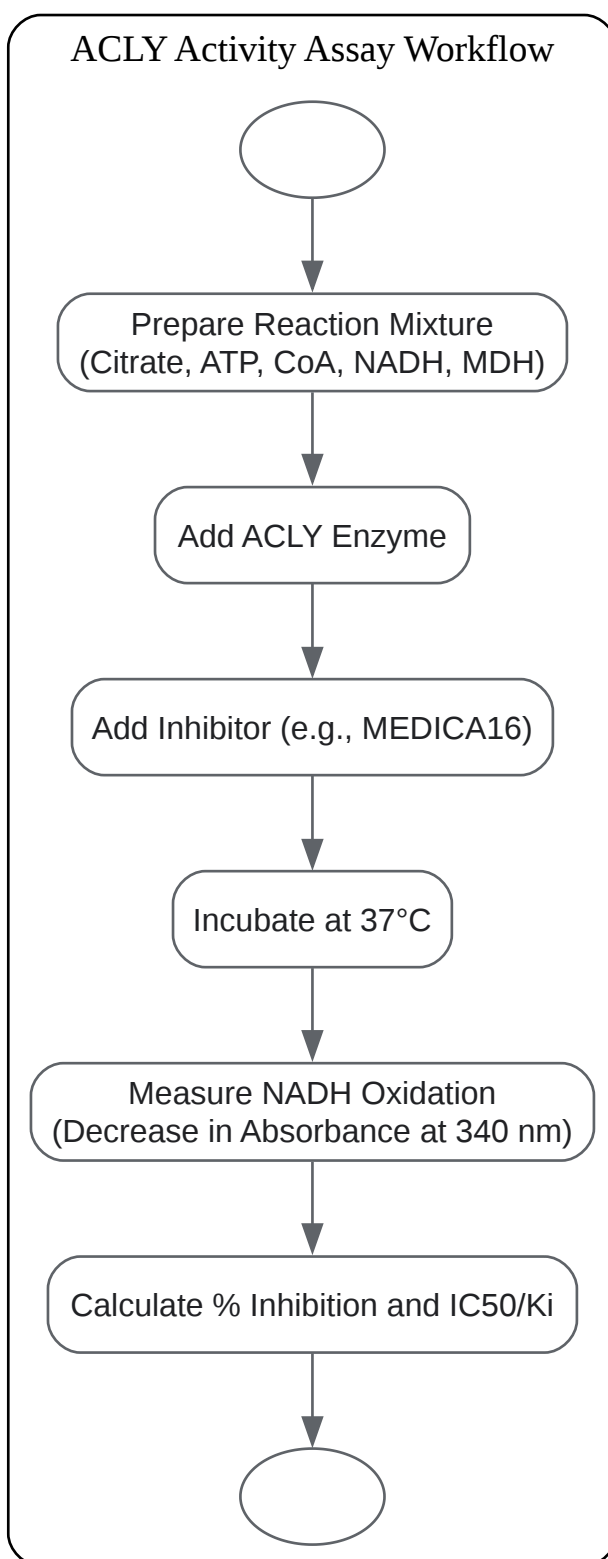
Compound	Target(s)	Inhibition Metric	Value	Organism/Assay Condition
MEDICA16	ACLY	Ki	16 μ M	Rat Liver (competitive with citrate)[1][2]
ACC	-	Not specified	Competitive with acetyl-CoA and ATP[1]	
Bempedoic acid (ETC-1002-CoA)	ACLY	IC50	10.56 μ M	Recombinant Human ACLY[3][4]
ND-630	ACC1	IC50	2.1 nM	Human ACC1[5][6][7][8][9][10]
ACC2	IC50	6.1 nM	Human ACC2[5][6][7][8][9][10]	
PF-05175157	ACC1	IC50	27 nM	Human ACC1[6][8][11][12][13]
ACC2	IC50	33 nM	Human ACC2[6][8][11][12][13]	

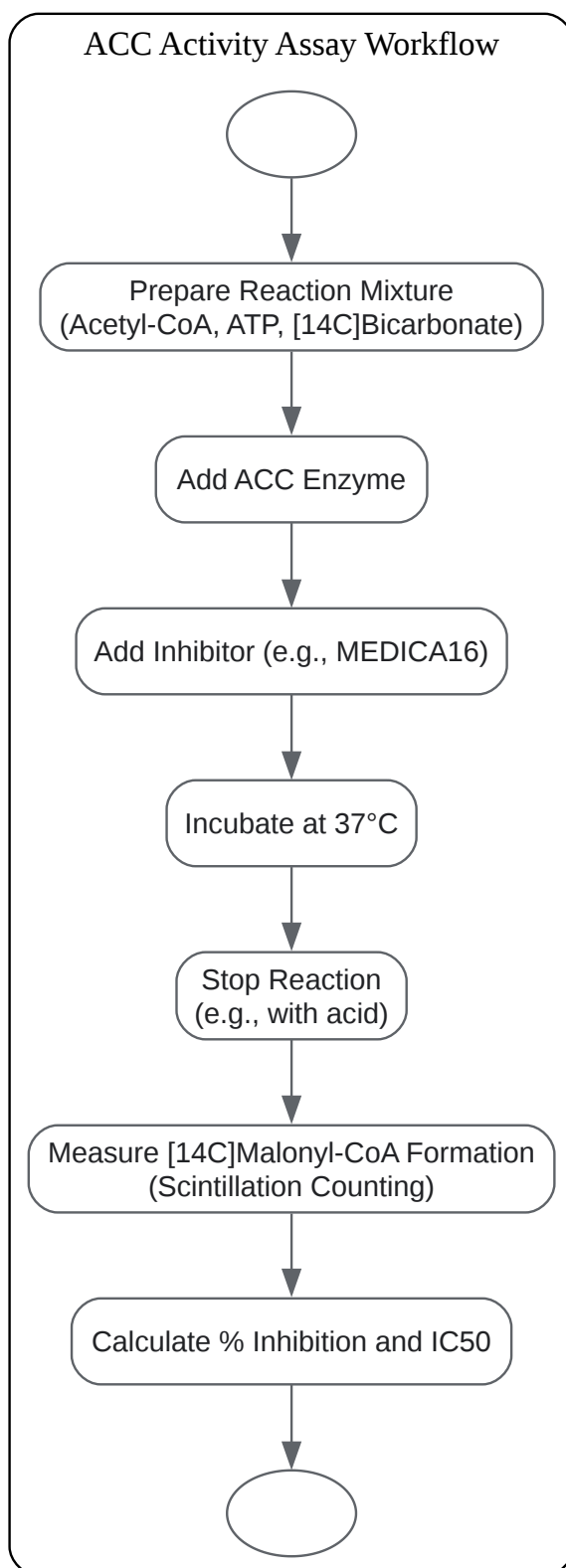
Note: IC50 and Ki values are measures of inhibitor potency; a lower value indicates higher potency.

Signaling Pathways and Experimental Workflows

To visually represent the biochemical context and experimental approaches, the following diagrams are provided.







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References

- 1. arpi.unipi.it [arpi.unipi.it]
- 2. researchgate.net [researchgate.net]
- 3. MEDICA 16 inhibits hepatic acetyl-CoA carboxylase and reduces plasma triacylglycerol levels in insulin-resistant JCR: LA-cp rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Development of the novel ACLY inhibitor 326E as a promising treatment for hypercholesterolemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. caymanchem.com [caymanchem.com]
- 8. axonmedchem.com [axonmedchem.com]
- 9. bpsbioscience.com [bpsbioscience.com]
- 10. selleckchem.com [selleckchem.com]
- 11. PF 05175157 | Other Ligases | Tocris Bioscience [tocris.com]
- 12. medkoo.com [medkoo.com]
- 13. selleckchem.com [selleckchem.com]
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